

Hazard Identification and Classification

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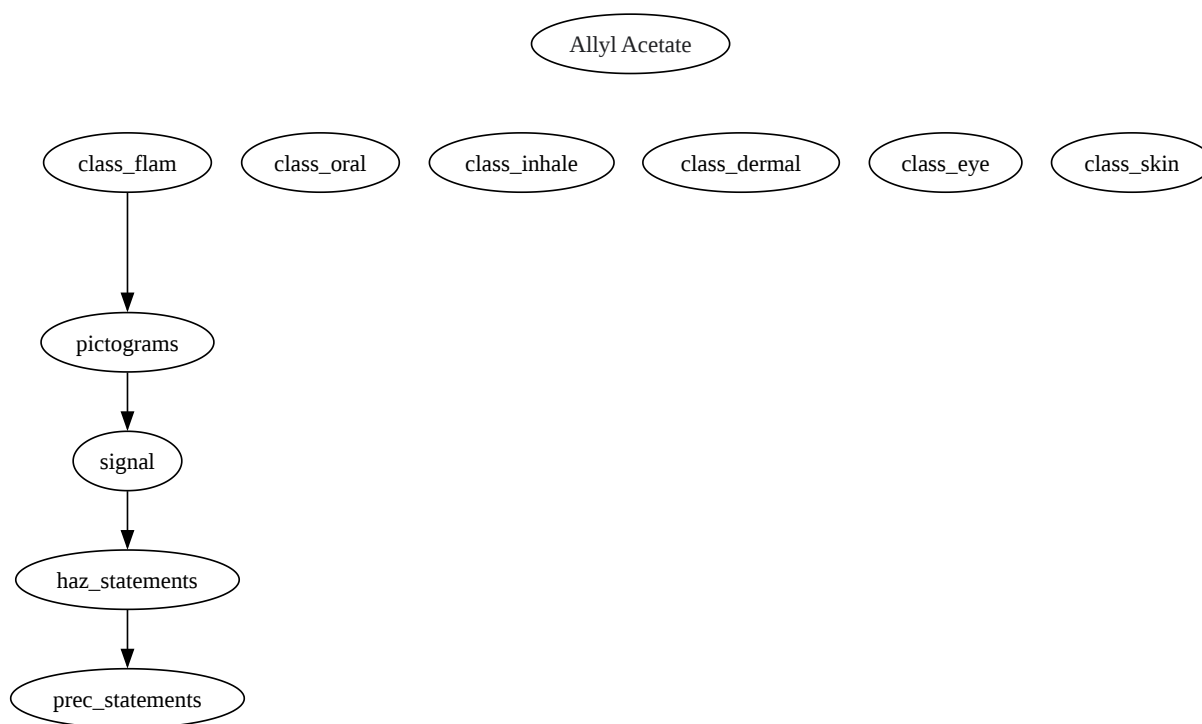
Compound of Interest

Compound Name: Allyl acetate

Cat. No.: B165787

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Allyl acetate is classified as a hazardous substance under the Globally Harmonized System (GHS). It is a highly flammable liquid and vapor that is toxic if swallowed, harmful in contact with skin, and potentially fatal if inhaled.^[2] It also causes serious eye and skin irritation.^{[2][3]}



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Physical and Chemical Properties

The physical and chemical properties of **allyl acetate** are critical for safe handling and storage. It is a colorless liquid with an acrid odor.^{[4][5]} Its low flash point and wide explosion limits indicate a significant fire hazard.

Property	Value	Source
Molecular Formula	C ₅ H ₈ O ₂	[4][6]
Molecular Weight	100.12 g/mol	[3][5]
Appearance	Clear, colorless liquid	[4][5]
Odor	Acrid	[4][5]
Boiling Point	103-104 °C at 760 mmHg	[4][7]
Melting/Freezing Point	-96 °C	[4][5]
Flash Point	6 °C (42.8 °F)	[4][6]
Density	0.9277 g/mL at 20 °C	[4][5]
Vapor Pressure	31.4 - 35.2 mmHg at 25 °C	[4][6]
Vapor Density	3.45 - 3.5 (Air = 1)	[4][5]
Solubility in Water	17.4 g/L at 25 °C (Slightly soluble)	[4]
Autoignition Temp.	374 °C (705.2 °F)	[4]
Explosion Limits	LEL: 2.1%, UEL: 13%	[4]

Toxicological Data

Allyl acetate is toxic through multiple routes of exposure. Acute exposure can cause severe irritation and burns.[4][8]

Test	Species	Route	Value	Source
LD50	Rat	Oral	130 mg/kg	[3][4][7][9][10]
LD50	Mouse	Oral	170 mg/kg	[4][7][11]
LC50	Rat	Inhalation	1000 ppm / 1 hour	[3][4][9]
LD50	Rabbit	Dermal	1021 mg/kg	[4]
Draize Test	Rabbit	Eye	100 mg (Moderate irritation)	[4]
Draize Test	Rabbit	Skin	500 mg / 24H (Mild irritation)	[4]

Experimental Protocols and Methodologies

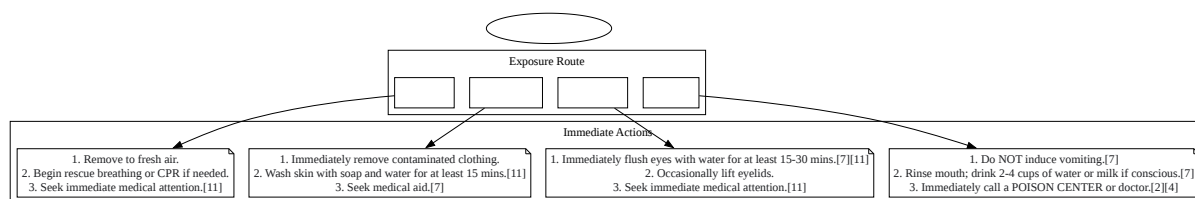
Detailed experimental protocols for the toxicological data listed above typically follow standardized guidelines from organizations like the OECD or EPA. While the source SDS documents do not provide these specific protocols, this section outlines the standard procedures for emergency response and spill containment as described in safety literature.

Methodology Overview: Toxicological Testing

- **LD50 (Median Lethal Dose) Test:** This is a standardized acute toxicity test to determine the dose of a substance that is expected to cause death in 50% of a tested animal population. For oral LD50, the substance is administered via gavage.
- **LC50 (Median Lethal Concentration) Test:** This test determines the concentration of a substance in the air that is lethal to 50% of the test animal population during a specific exposure duration (e.g., 1 or 4 hours).
- **Draize Test:** This method assesses the irritation or corrosion potential of a substance when applied to the skin or eyes of an animal, typically a rabbit. The level of irritation, such as redness, swelling, and corneal opacity, is scored over a period of time.

Protocol: First-Aid Measures

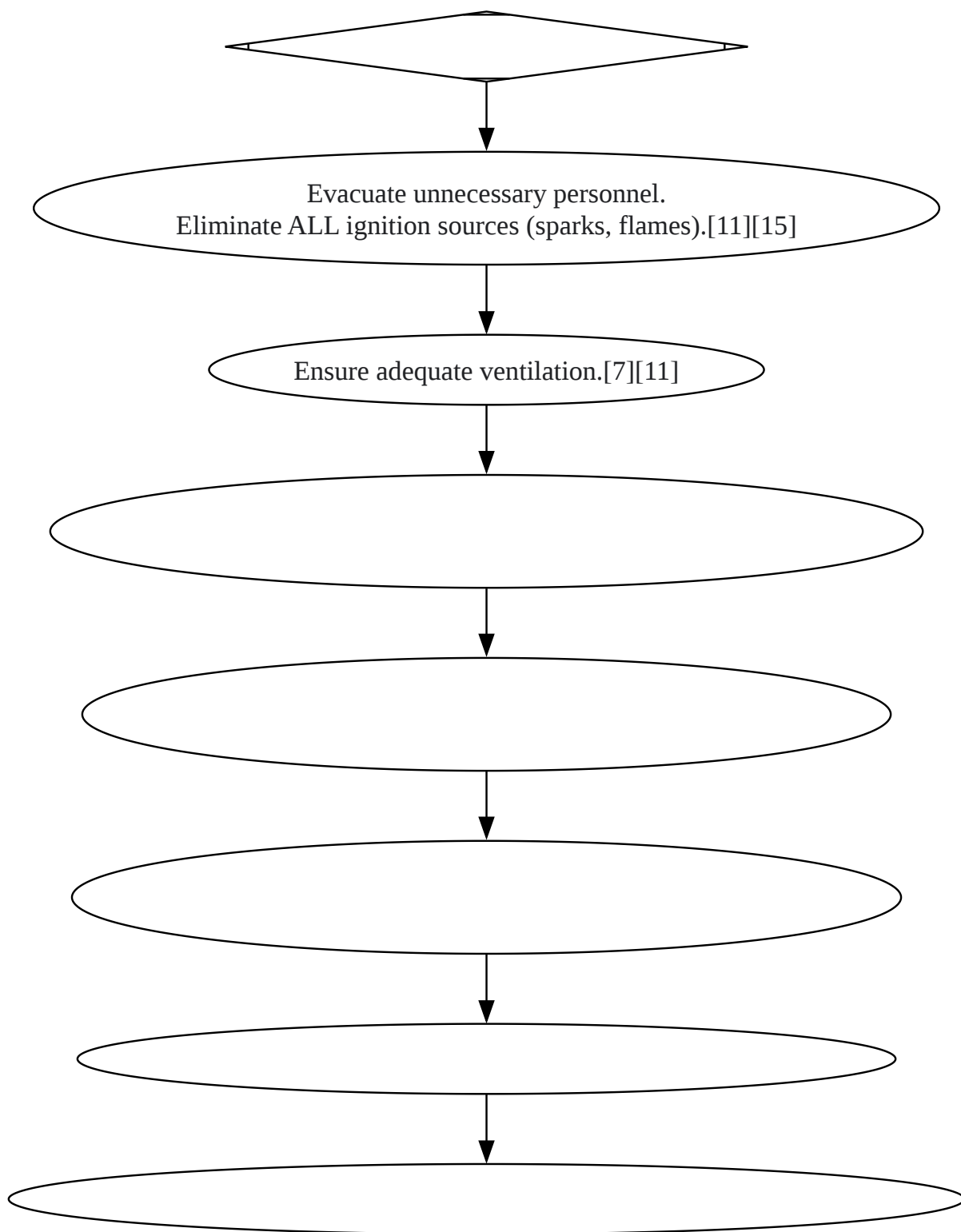
Immediate and appropriate first aid is crucial following exposure. The general procedure is to remove the individual from the source of exposure and seek immediate medical attention.[2][4]



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Protocol: Spill and Leak Containment

Handling spills of **allyl acetate** requires caution due to its flammability and toxicity. The primary goals are to control the spill, prevent exposure, and eliminate ignition sources.[4][8]



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Handling, Storage, and Personal Protection

Safe handling and storage are paramount to preventing exposure and accidents.

Handling

- Work should be conducted in a well-ventilated area or under a chemical fume hood.[\[3\]](#)[\[12\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Ground and bond containers during transfer to prevent static discharge.[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#) Do not breathe vapors or mist.[\[12\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)

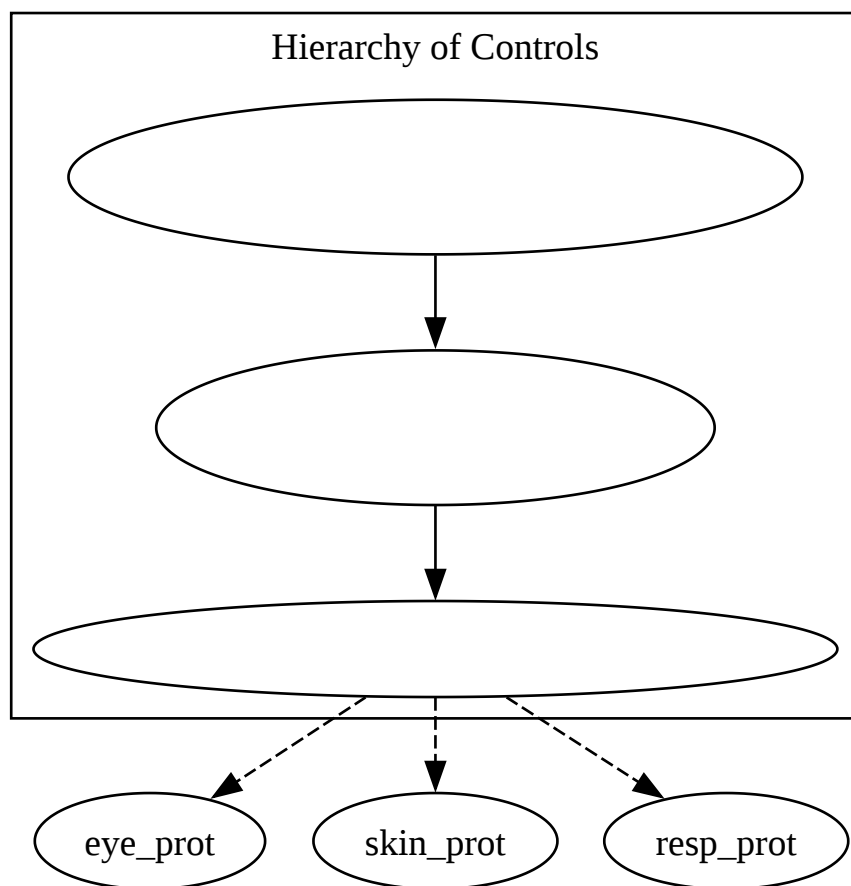
Storage

- Store in a cool, well-ventilated, and flammables-rated area.[\[3\]](#)[\[8\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[8\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[8\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[\[3\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

A hierarchy of controls should be implemented, with PPE as the final line of defense.

Engineering controls like fume hoods are the preferred method for reducing exposure.[\[8\]](#)



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